

experimental setup for reactions involving 2,4-Bis(2-methylphenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Bis(2-methylphenoxy)aniline

Cat. No.: B1596624

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Application Notes and Protocols for 2,4-Bis(2-methylphenoxy)aniline

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis and potential applications of **2,4-Bis(2-methylphenoxy)aniline**, a diaryl ether aniline derivative. The information is intended to guide researchers in the preparation and utilization of this compound in medicinal chemistry and materials science. Diaryl ether and aniline moieties are prevalent in pharmacologically active compounds, making this a molecule of interest for further investigation.^[1]

Chemical Properties and Data

Property	Value	Source
CAS Number	73637-04-4	[2]
Molecular Formula	C ₂₀ H ₁₉ NO ₂	[1]
Molecular Weight	305.37 g/mol	[1]
Synonyms	2,4-Bis(o-methylphenoxy)aniline, 2,4-Di-o-kresoxyanilin, Benzenamine, 2,4-bis(2-methylphenoxy)-	[1][2]
Boiling Point	417.8 °C at 760 mmHg	
Appearance	Not available (likely an oil or solid)	

Proposed Synthesis Protocol

The synthesis of **2,4-Bis(2-methylphenoxy)aniline** can be proposed as a two-step process, beginning with a double Ullmann condensation to form the diaryl ether framework, followed by the reduction of a nitro group to the desired aniline.

Step 1: Synthesis of 2,4-Bis(2-methylphenoxy)-1-nitrobenzene via Ullmann Condensation

The Ullmann condensation is a classic method for the formation of diaryl ethers, typically involving the reaction of an aryl halide with a phenol in the presence of a copper catalyst at elevated temperatures.[3][4]

Reaction:

2,4-Dichloro-1-nitrobenzene + 2 x 2-Methylphenol --(Cu catalyst, Base)--> 2,4-Bis(2-methylphenoxy)-1-nitrobenzene

Materials:

- 2,4-Dichloro-1-nitrobenzene

- 2-Methylphenol (o-cresol)
- Copper(I) iodide (CuI)
- Potassium carbonate (K_2CO_3)
- Pyridine (solvent)
- Toluene (co-solvent)

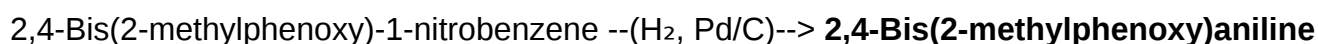
Experimental Protocol:

- To a flame-dried three-necked flask equipped with a reflux condenser and a magnetic stirrer, add 2,4-dichloro-1-nitrobenzene (1.0 eq), 2-methylphenol (2.2 eq), and potassium carbonate (2.5 eq).
- Add copper(I) iodide (0.1 eq) to the flask.
- Add pyridine and toluene as solvents.
- Heat the reaction mixture to reflux (typically 130-150 °C) and maintain for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove inorganic salts and wash the residue with toluene.
- Combine the organic filtrates and wash with 1 M HCl to remove pyridine, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 2,4-Bis(2-methylphenoxy)-1-nitrobenzene.

Step 2: Reduction of 2,4-Bis(2-methylphenoxy)-1-nitrobenzene to 2,4-Bis(2-methylphenoxy)aniline

The nitro group of the intermediate is reduced to an amine to yield the final product. A common method for this transformation is catalytic hydrogenation.

Reaction:



Materials:

- 2,4-Bis(2-methylphenoxy)-1-nitrobenzene
- Palladium on carbon (10% Pd/C)
- Ethanol or Ethyl Acetate (solvent)
- Hydrogen gas (H_2)

Experimental Protocol:

- Dissolve 2,4-Bis(2-methylphenoxy)-1-nitrobenzene (1.0 eq) in ethanol or ethyl acetate in a hydrogenation flask.
- Carefully add 10% Pd/C catalyst (typically 5-10 mol% palladium).
- Place the flask on a hydrogenation apparatus (e.g., Parr shaker).
- Evacuate the flask and purge with hydrogen gas (repeat 3 times).
- Pressurize the vessel with hydrogen gas (typically 50 psi) and shake at room temperature.
- Monitor the reaction by TLC until the starting material is completely consumed.
- Carefully vent the hydrogen and purge the flask with nitrogen.

- Filter the reaction mixture through a pad of Celite to remove the catalyst, washing the pad with the reaction solvent.
- Concentrate the filtrate under reduced pressure to yield **2,4-Bis(2-methylphenoxy)aniline**. Further purification can be achieved by column chromatography if necessary.

Characterization Data (Hypothetical)

While specific spectroscopic data for **2,4-Bis(2-methylphenoxy)aniline** is not readily available in the searched literature, the following table outlines the expected characterization data based on its structure.

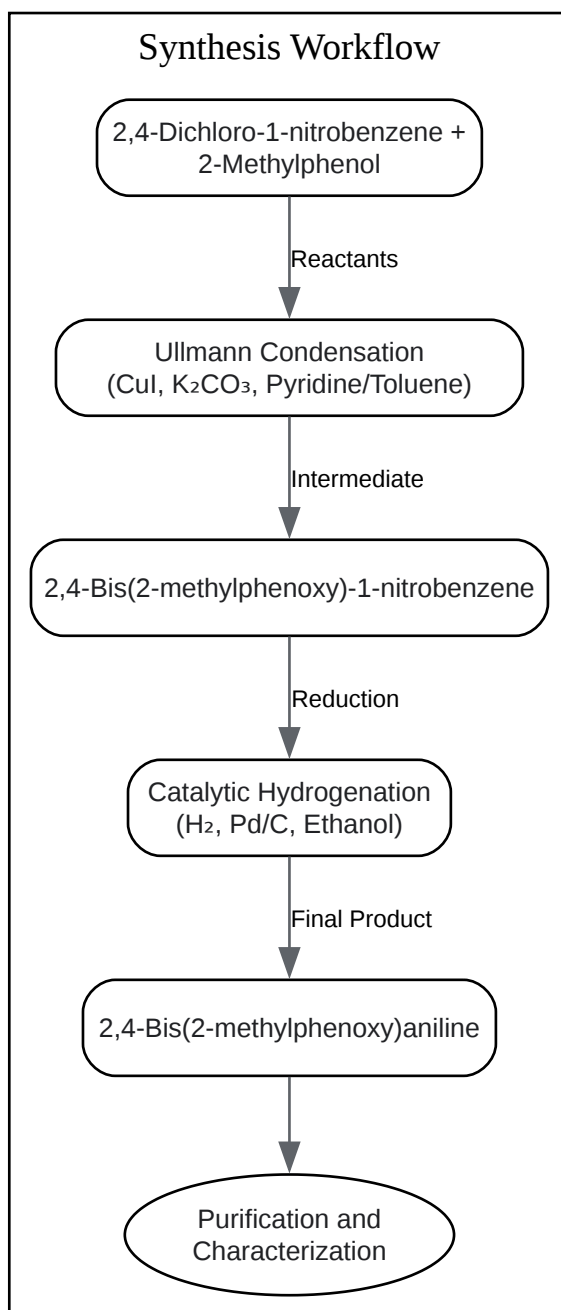
Technique	Expected Data
^1H NMR	Aromatic protons (multiple signals in the range of 6.5-7.5 ppm), Amine protons (a broad singlet, chemical shift can vary), Methyl protons (two singlets around 2.2-2.4 ppm).
^{13}C NMR	Aromatic carbons (multiple signals in the range of 110-160 ppm), Methyl carbons (signals around 15-20 ppm).
IR (Infrared)	N-H stretching (two bands in the region of 3300-3500 cm^{-1} for the primary amine), C-O-C stretching (around 1200-1250 cm^{-1} for the diaryl ether), C-H aromatic and aliphatic stretching.
Mass Spec (MS)	Molecular ion peak (M^+) at $m/z = 305.14$.

Potential Applications in Research and Drug Development

Aniline and diaryl ether motifs are important pharmacophores in drug discovery. While no specific biological activity has been reported for **2,4-Bis(2-methylphenoxy)aniline**, its structural features suggest potential areas of investigation:

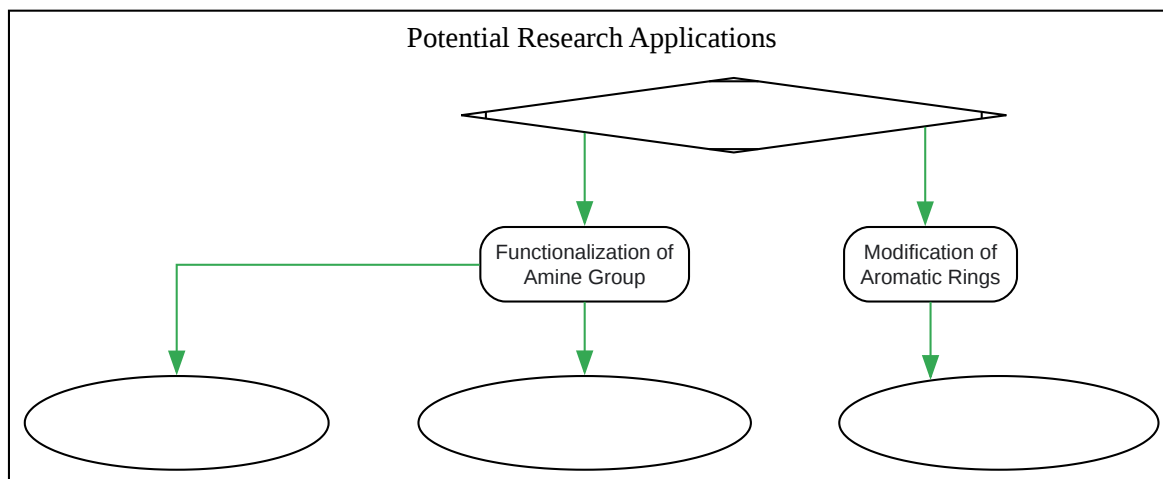
- **Scaffold for Kinase Inhibitors:** The diaryl ether linkage is a common feature in many kinase inhibitors. This compound could serve as a starting point for the synthesis of novel inhibitors.
- **Antimicrobial Agents:** Substituted anilines and diaryl ethers have been explored for their antibacterial and antifungal properties.
- **Materials Science:** The rigid, aromatic structure could be of interest in the development of new organic electronic materials.

Workflow and Pathway Diagrams



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Caption: Proposed two-step synthesis of **2,4-Bis(2-methylphenoxy)aniline**.



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Caption: Potential research pathways for **2,4-Bis(2-methylphenoxy)aniline**.

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- To cite this document: BenchChem. [experimental setup for reactions involving 2,4-Bis(2-methylphenoxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596624#experimental-setup-for-reactions-involving-2-4-bis-2-methylphenoxy-aniline]

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